

Application Notes and Protocols for Remifentanil (Presumed "Riminkefon") in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Riminkefon*

Cat. No.: *B10860248*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

These application notes provide detailed protocols for the dissolution and storage of Remifentanil, a potent, short-acting μ -opioid receptor agonist, for research applications. Due to the high probability of "Riminkefon" being a typographical error for "Remifentanil," this document focuses on the latter. Remifentanil is a critical tool in anesthetic and analgesic research, and proper handling is paramount for experimental accuracy and safety.

Chemical Properties and Mechanism of Action

Remifentanil hydrochloride is a synthetic opioid analgesic.^[1] Its primary mechanism of action is as a selective agonist of the μ -opioid receptor.^{[1][2][3]} This interaction initiates a signaling cascade that ultimately inhibits the transmission of pain signals.^{[3][4]}

Data Presentation

Table 1: Solubility and Recommended Diluents for Remifentanil Hydrochloride

Solvent/Diluent	Reconstitution Concentration	Final Dilution Concentration Range	Notes
Sterile Water for Injection	1 mg/mL[5][6][7]	20 - 250 mcg/mL[5][8][9]	Reconstituted solution must be further diluted.
5% Dextrose Injection	1 mg/mL	20 - 250 mcg/mL[9]	
5% Dextrose and 0.9% Sodium Chloride Injection	1 mg/mL	20 - 250 mcg/mL[9]	
0.9% Sodium Chloride Injection (Normal Saline)	1 mg/mL[10]	20 - 250 mcg/mL[9]	
0.45% Sodium Chloride Injection	1 mg/mL	20 - 250 mcg/mL[9]	
5% Dextrose and Lactated Ringer's Injection	1 mg/mL	20 - 250 mcg/mL[9]	

Table 2: Storage and Stability of Remifentanil Hydrochloride

Formulation	Storage Temperature	Shelf-Life	Special Considerations
Intact Vials (Lyophilized Powder)	2-25°C[8][11]	As per manufacturer's expiry date	Protect from light.[11][12]
Reconstituted Solution (1 mg/mL)	Room Temperature (25°C)[5]	24 hours[5]	Should be used immediately for further dilution.
Diluted Solution (20-250 mcg/mL)	Room Temperature[9]	24 hours[9]	

Experimental Protocols

Protocol 1: Preparation of Remifentanil Stock Solution (1 mg/mL)

Materials:

- Vial of lyophilized Remifentanil hydrochloride (e.g., 1 mg, 2 mg, or 5 mg)
- Sterile Water for Injection or 0.9% Sodium Chloride Injection
- Sterile syringe and needle
- Aseptic working area (e.g., laminar flow hood)

Procedure:

- Ensure the vial of Remifentanil and the diluent are at room temperature.
- Following aseptic techniques, draw the appropriate volume of diluent into the syringe. To achieve a 1 mg/mL concentration, add 1 mL of diluent for each 1 mg of Remifentanil powder.
[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Inject the diluent into the Remifentanil vial.
- Gently swirl the vial until the powder is completely dissolved. Avoid vigorous shaking.
- Visually inspect the solution for any particulate matter or discoloration. The solution should be clear and colorless.
- Label the vial with the concentration (1 mg/mL), date, and time of reconstitution.

Protocol 2: Preparation of Diluted Remifentanil Solutions for Experimental Use

Materials:

- Remifentanil stock solution (1 mg/mL)

- Compatible IV solution (see Table 1)
- Sterile syringes and needles
- Sterile empty IV bag or vial for the final solution

Procedure:

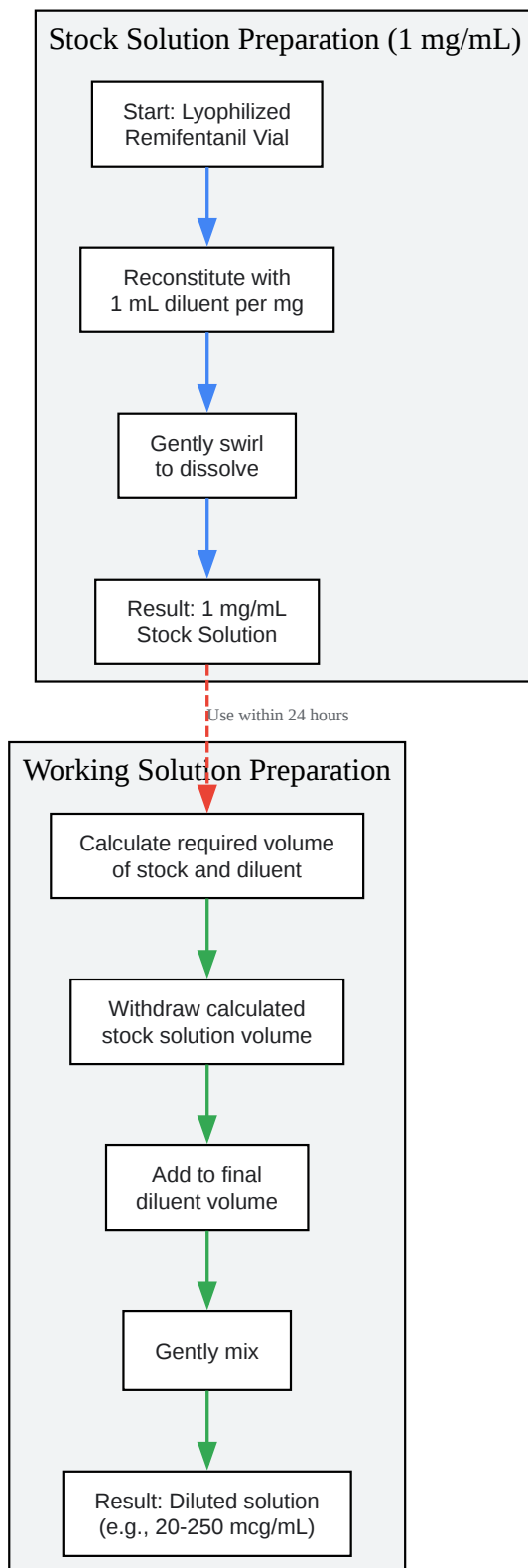
- Determine the desired final concentration (e.g., 50 mcg/mL) and total volume of the diluted solution.
- Calculate the volume of the 1 mg/mL stock solution required. For example, to prepare 20 mL of a 50 mcg/mL solution:
 - $(50 \text{ mcg/mL} * 20 \text{ mL}) / 1000 \text{ mcg/mg} = 1 \text{ mg}$ of Remifentanil needed.
 - $1 \text{ mg} / 1 \text{ mg/mL} = 1 \text{ mL}$ of stock solution required.
- Calculate the volume of diluent needed: 20 mL (final volume) - 1 mL (stock solution volume) = 19 mL of diluent.
- Using a sterile syringe, withdraw the calculated volume of the 1 mg/mL stock solution.
- Transfer the stock solution into the sterile IV bag or vial containing the calculated volume of the chosen diluent.
- Gently mix the solution.
- Label the final container with the drug name, final concentration, diluent used, and date/time of preparation. A common dilution for adults is 50 mcg/mL, while for pediatric patients, 20-25 mcg/mL is recommended.[5]

Mandatory Visualization

Remifentanil Signaling Pathway

Caption: Mechanism of action of Remifentanil at the μ -opioid receptor.

Experimental Workflow for Remifentanil Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing Remifentanil solutions for research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Remifentanil | C₂₀H₂₈N₂O₅ | CID 60815 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. radiusohio.com [radiusohio.com]
- 3. What is the mechanism of Remifentanil Hydrochloride? [synapse.patsnap.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. medicines.org.uk [medicines.org.uk]
- 6. assets.hpra.ie [assets.hpra.ie]
- 7. seslhd.health.nsw.gov.au [seslhd.health.nsw.gov.au]
- 8. Ultiva (remifentanil) dosing, indications, interactions, adverse effects, and more [reference.medscape.com]
- 9. Remifentanil Monograph for Professionals - Drugs.com [drugs.com]
- 10. The effect of concentration, reconstitution solution and pH on the stability of a remifentanil hydrochloride and propofol admixture for simultaneous co-infusion - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pdf.hres.ca [pdf.hres.ca]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Remifentanil (Presumed "Riminkefon") in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10860248#how-to-dissolve-and-store-riminkefon-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com